

# FXIa-IN-6 versus other FXIa inhibitors efficacy

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** FXIa-IN-6

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## Overview of Key FXIa Inhibitors in Development

The table below summarizes the mechanisms and clinical status of major FXI/FXIa inhibitors based on recent clinical trials and reviews [1] [2] [3].

| Drug Name      | Drug Class     | Mechanism of Action                                   | Route of Administration | Key Clinical Trial Phase & Context                                                                               |
|----------------|----------------|-------------------------------------------------------|-------------------------|------------------------------------------------------------------------------------------------------------------|
| Milvexian [2]  | Small Molecule | Direct, reversible active-site inhibitor of FXIa [2]. | Oral [2]                | Phase 2: AXIOMATIC-TKR (knee replacement), AXIOMATIC-SSP (stroke) [2] [3].                                       |
| Asundexian [2] | Small Molecule | Direct, reversible active-site inhibitor of FXIa [2]. | Oral [2]                | Phase 2: PACIFIC-AF (atrial fibrillation), PACIFIC-AMI (myocardial infarction), PACIFIC-STROKE (stroke) [2] [3]. |

| Drug Name                 | Drug Class                | Mechanism of Action                                                             | Route of Administration         | Key Clinical Trial Phase & Context                                                          |
|---------------------------|---------------------------|---------------------------------------------------------------------------------|---------------------------------|---------------------------------------------------------------------------------------------|
| Abelacimab [2]            | Monoclonal Antibody       | Binds to both FXI and FXIa, preventing its activation by FXIIa or thrombin [2]. | Intravenous or Subcutaneous [2] | Phase 2: ANT-005 (knee replacement); Phase 3: AZALEA-TIMI 71 (atrial fibrillation) [2] [4]. |
| Osocimab [2]              | Monoclonal Antibody       | Binds near the active site of FXIa, preventing activation of FIX [2].           | Intravenous or Subcutaneous [2] | Phase 2: FOXTROT (knee replacement) [2].                                                    |
| IONIS-FXIRX (FXI-ASO) [1] | Antisense Oligonucleotide | Binds to FXI messenger RNA, reducing hepatic synthesis of FXI [1] [2].          | Subcutaneous [2]                | Phase 2: Total knee arthroplasty [1].                                                       |

## Comparative Efficacy and Safety Data from Clinical Trials

The following table synthesizes key efficacy and safety outcomes from published phase 2 trials, primarily in patients undergoing total knee arthroplasty (TKA), a standard model for initial efficacy testing [1] [2].

| Trial Name (Drug) | Efficacy Outcome (VTE Prevention) | Safety Outcome (Bleeding) |
|-------------------|-----------------------------------|---------------------------|
|-------------------|-----------------------------------|---------------------------|

| **FXI-ASO TKA (IONIS-FXIRx)** [1] | **200 mg dose:** Non-inferior to enoxaparin. **300 mg dose:** Superior to enoxaparin (VTE rates: 27% vs. 30% for 200 mg and 4% for 300 mg, vs. 30% for enoxaparin) [1]. | Bleeding rates were similar to enoxaparin [1]. | | **AXIOMATIC-TKR (Milvexian)** [2] [3] | Showed a dose-response; **Milvexian (200 mg twice daily)** achieved a VTE rate of **8% vs. 21%** with enoxaparin [3]. | Bleeding rates were similarly low (major or relevant bleeding **1% vs. 2%** with enoxaparin) [3]. | | **FOXTROT (Osocimab)**

[2] | Post-operative doses (0.6–1.8 mg/kg) were non-inferior; a **pre-operative 1.8 mg/kg dose was superior** to enoxaparin [2]. | Lower bleeding rates than enoxaparin, which increased at higher doses [2]. | | **ANT-005 TKA (Abelacimab)** [2] [3] | **30 mg dose:** Non-inferior to enoxaparin. **75 mg & 150 mg doses:** Superior to enoxaparin (VTE rates: 13%, 5%, 4% for low/med/high dose vs. 22% for enoxaparin) [3]. | Virtually no bleeding observed (0–2% across doses vs. 0% with enoxaparin) [3]. |

## Mechanism of Action and Experimental Rationale

Factor XIa is a promising target because it appears to play a more critical role in pathological thrombosis than in normal hemostasis. The development of these inhibitors is inspired by the observation that individuals with congenital FXI deficiency have a significantly lower risk of thrombosis but rarely experience spontaneous bleeding [1] [5].

The following diagram illustrates the coagulation cascade and the targets of the inhibitors discussed.

The diagram above shows the coagulation cascade and the points targeted by different FXIa inhibitors [1] [2]:

- **Small Molecules (Milvexian, Asundexian):** Directly and reversibly bind to the active site of FXIa, blocking its ability to activate Factor IX [2].
- **Monoclonal Antibodies (Abelacimab, Osocimab):** Abelacimab binds to the catalytic domain of FXI, preventing its activation by FXIIa or thrombin. Osocimab binds to FXIa near its active site, preventing it from activating FIX [2].
- **Antisense Oligonucleotide (IONIS-FXIRx):** Reduces the liver's production of FXI protein, thereby lowering the amount of zymogen available for activation [1] [2].

## Key Considerations for Researchers

- **The Bleeding vs. Efficacy Trade-off:** A primary driver for developing FXIa inhibitors is the potential to **uncouple antithrombotic efficacy from bleeding risk** [2] [5]. While these agents consistently show lower bleeding rates compared to DOACs like apixaban and rivaroxaban in early trials [6] [4], their **efficacy in preventing stroke in atrial fibrillation is not yet fully established**. One major Phase 3 trial (OCEANIC-AF for asundexian) was stopped early due to inferior efficacy compared to apixaban [3] [4].
- **Clinical Trial Context is Crucial:** The promising efficacy data shown in the tables above primarily come from **short-term VTE prophylaxis after orthopedic surgery**. The results of ongoing large-

scale Phase 3 trials in other indications like atrial fibrillation (e.g., for milvexian and abelacimab) are critical to determine the broader therapeutic potential of this drug class [3].

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